

# Dodecamethylpentasiloxane L5 structure and properties

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## Compound Focus: Dodecamethylpentasiloxane

CAS No.: 141-63-9

Cat. No.: S582185

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## Chemical Identity and Properties

**Dodecamethylpentasiloxane** (CAS 141-63-9) is a linear siloxane with the molecular formula  $C_{12}H_{36}O_4Si_5$  and a molecular weight of 384.84 g/mol [1] [2]. It is used in research as a catalyst, surfactant, lubricant, and for studying the properties of other organosilicon compounds [1].

The table below summarizes its basic identifying information and key physical properties compiled from chemical databases [2]:

Property	Value / Description
CAS Number	141-63-9 [1] [2]
Molecular Formula	$C_{12}H_{36}O_4Si_5$ [1] [2]
Molecular Weight	384.84 g/mol [1] [2]
Boiling Point	230 °C (lit.) [2]
Melting Point	-81 °C (lit.) [2]
Density	0.875 g/mL at 25 °C (lit.) [2]

Property	Value / Description
Refractive Index	n 1.3825 (lit.) [2]
Viscosity	1.7 mm <sup>2</sup> /s [2]
Flash Point	187 °F (86 °C) [2]
Vapor Pressure	<1 mm Hg at 20 °C [2]

## Safety and Toxicology

Available safety data indicates a low acute oral toxicity, with an LD<sub>Lo</sub> (Lethal Dose Low) in guinea pigs reported at 50 g/kg [2]. The compound is classified with the GHS warning symbol and hazard statements for causing skin and eye irritation (H315-H319) and potential respiratory irritation (H335) [2].

While the provided search results do not contain detailed toxicology studies on **Dodecamethylpentasiloxane** specifically, a review on the related cyclic siloxane **Decamethylcyclopentasiloxane (D5)** offers insights into the behavior of this class of compounds [3]:

- **Toxicokinetics:** Siloxanes like D5 can be absorbed but show rapid clearance from the body, primarily through exhalation of the unchanged compound or excretion of metabolites in urine, suggesting a low potential for bioaccumulation [3].
- **Mutagenicity & Genotoxicity:** D5 was not found to be DNA reactive or mutagenic in standard test systems [3].
- **Carcinogenicity:** A chronic inhalation study in female rats noted a small increase in uterine tumors. However, mechanistic studies suggest this is not due to genotoxicity or direct endocrine activity, but rather an indirect effect related to dopamine signaling and estrogen imbalance [3].

## Visualizations

Based on its molecular structure and the available technical information, the following diagrams have been generated using Graphviz.

## Molecular Structure Relationship

This diagram visualizes the basic structural relationship of **Dodecamethylpentasiloxane** as a chain of silicon and oxygen atoms terminated by trimethylsilyl groups [1].

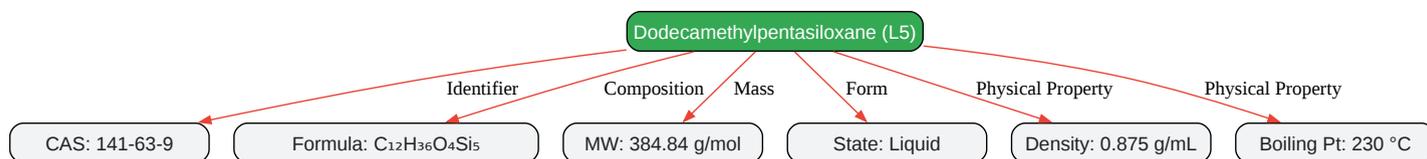


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[caption] Diagram 1: Structural relationship of **Dodecamethylpentasiloxane** (L5).

## Key Data Overview

This chart summarizes the core chemical and physical property data for quick reference.



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[caption] Diagram 2: Key identifier and property summary for **Dodecamethylpentasiloxane**.

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## References

1. | CAS 141-63-9 | SCBT - Santa Cruz... Dodecamethylpentasiloxane [scbt.com]

2. | 141-63-9 DODECAMETHYLPENTASILOXANE [chemicalbook.com]

3. Toxicology of decamethylcyclopentasiloxane (D5) [pubmed.ncbi.nlm.nih.gov]

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